

A Technical Guide to the Spectroscopic Characterization of trans-3-Hexen-1-ol

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Compound of Interest

Compound Name: *trans-3-Hexen-1-ol*

CAS No.: 544-12-7

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This guide provides an in-depth analysis of the spectroscopic data for **trans-3-Hexen-1-ol**, a fatty alcohol with applications in the flavor and fragrance industry.[1] A comprehensive understanding of its spectroscopic signature is paramount for quality control, structural confirmation, and research applications. This document will delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering expert interpretation and practical experimental insights for researchers, scientists, and professionals in drug development.

Introduction

trans-3-Hexen-1-ol (C₆H₁₂O, MW: 100.16 g/mol) is a primary alcohol featuring a carbon-carbon double bond between the third and fourth carbon atoms with a trans or (E) configuration.[2][3] The unique combination of a hydroxyl group and a trans-alkene functionality gives rise to a distinct spectroscopic fingerprint. This guide will systematically deconstruct the ¹H NMR, ¹³C NMR, IR, and MS data to provide a holistic understanding of the molecule's structure and properties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can glean detailed information about the connectivity and stereochemistry of **trans-3-Hexen-1-ol**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **trans-3-Hexen-1-ol** provides a wealth of information regarding the number of distinct proton environments, their neighboring protons (spin-spin splitting), and the stereochemistry of the double bond.

*Figure 1: Molecular structure of **trans-3-Hexen-1-ol** with proton numbering for ¹H NMR analysis.*

Table 1: ¹H NMR Spectroscopic Data for **trans-3-Hexen-1-ol** (CDCl₃, 400 MHz)

Proton Number	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
1	~3.64	t	6.4	2H
1a	Variable (broad s)	s	-	1H
2	~2.30	q	6.8	2H
3	~5.55	m	-	1H
4	~5.41	m	J _{trans} ≈ 15	1H
5	~2.02	p	7.4	2H
6	~0.97	t	7.5	3H

Data compiled from PubChem.[3]

- Hydroxyl Proton (1a): The hydroxyl proton typically appears as a broad singlet with a variable chemical shift due to hydrogen bonding and exchange with trace amounts of water. Its integration corresponds to one proton.

- Methylene Protons Adjacent to Oxygen (1): The two protons on C1 are deshielded by the electronegative oxygen atom, resulting in a downfield chemical shift around 3.64 ppm. They appear as a triplet due to coupling with the two adjacent protons on C2.
- Allylic Methylene Protons (2): The protons on C2 are adjacent to the double bond (allylic position) and the methylene group at C1. This results in a quartet around 2.30 ppm.
- Olefinic Protons (3 and 4): The protons directly attached to the double bond carbons (C3 and C4) resonate in the characteristic olefinic region between 5 and 6 ppm. Their complex multiplet appearance is due to coupling with each other and with the adjacent methylene protons. The large coupling constant of approximately 15 Hz between these two protons is a definitive indicator of a trans stereochemistry. For comparison, the coupling constant for cis isomers is typically in the range of 6-12 Hz.^{[4][5]}
- Methylene Protons (5): These protons are adjacent to the methyl group and the olefinic proton on C4, leading to a pentet (or multiplet) around 2.02 ppm.
- Methyl Protons (6): The terminal methyl group protons appear as a triplet at approximately 0.97 ppm, the most upfield signal, due to coupling with the adjacent methylene protons on C5.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the different carbon environments in the molecule.

*Figure 2: Molecular structure of **trans-3-Hexen-1-ol** with carbon numbering for ¹³C NMR analysis.*

Table 2: ¹³C NMR Spectroscopic Data for **trans-3-Hexen-1-ol** (CDCl₃, 100 MHz)

Carbon Number	Chemical Shift (δ , ppm)
C1	62.3
C2	36.4
C3	125.1
C4	135.2
C5	25.7
C6	13.7

Data compiled from PubChem.[3]

- C1: The carbon atom bonded to the hydroxyl group is deshielded, appearing at approximately 62.3 ppm.
- C2: The allylic carbon, C2, is found at around 36.4 ppm.
- C3 and C4: The two sp^2 hybridized carbons of the double bond appear in the olefinic region, with C3 at approximately 125.1 ppm and C4 at a more downfield shift of 135.2 ppm.
- C5 and C6: The aliphatic carbons, C5 and C6, are the most shielded, with chemical shifts of approximately 25.7 ppm and 13.7 ppm, respectively.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **trans-3-Hexen-1-ol** in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry NMR tube.
- Instrumentation: Acquire the 1H and ^{13}C NMR spectra on a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: For 1H NMR, a standard pulse sequence with a sufficient number of scans to obtain a good signal-to-noise ratio is used. For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum to single lines for each carbon.

- **Data Processing:** The acquired free induction decay (FID) is Fourier transformed, phased, and baseline corrected. The chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **trans-3-Hexen-1-ol** is characterized by the presence of absorptions corresponding to the O-H, C-O, C=C, and C-H bonds.

Table 3: Characteristic IR Absorptions for **trans-3-Hexen-1-ol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3330	Strong, Broad	O-H stretch (hydrogen-bonded)
~3025	Medium	=C-H stretch
~2960, ~2870	Strong	C-H stretch (aliphatic)
~1670	Weak	C=C stretch (trans)
~1050	Strong	C-O stretch (primary alcohol)
~965	Strong	=C-H bend (out-of-plane, trans)

Data compiled from NIST Chemistry WebBook and general IR correlation tables.[\[1\]](#)[\[6\]](#)[\[7\]](#)

- **O-H Stretch:** A strong and broad absorption band around 3330 cm⁻¹ is the most prominent feature, characteristic of the O-H stretching vibration in a hydrogen-bonded alcohol.[\[7\]](#)
- **C-H Stretches:** The absorptions above 3000 cm⁻¹ (around 3025 cm⁻¹) are indicative of C-H stretching vibrations where the carbon is sp² hybridized (vinylic C-H). The strong absorptions below 3000 cm⁻¹ (around 2960 and 2870 cm⁻¹) are due to the C-H stretching of the sp³ hybridized carbons in the alkyl chain.

- **C=C Stretch:** A weak absorption around 1670 cm^{-1} is attributed to the C=C stretching vibration. The intensity is weak because the trans double bond has a small change in dipole moment during the vibration.
- **C-O Stretch:** A strong band at approximately 1050 cm^{-1} corresponds to the C-O stretching vibration of the primary alcohol.
- **Trans-Alkene Bend:** A strong and characteristic absorption at around 965 cm^{-1} is due to the out-of-plane bending (wagging) of the C-H bonds on the trans-disubstituted double bond. This band is a key diagnostic feature for confirming the trans stereochemistry.^{[8][9]}

Experimental Protocol for Liquid-Phase IR Spectroscopy

- **Sample Preparation:** As **trans-3-Hexen-1-ol** is a liquid, a neat spectrum can be obtained by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.
- **Instrumentation:** An FT-IR spectrometer is used to acquire the spectrum.
- **Data Acquisition:** A background spectrum of the clean salt plates is first recorded. Then, the sample is placed in the beam path, and the sample spectrum is acquired. The instrument software automatically ratios the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

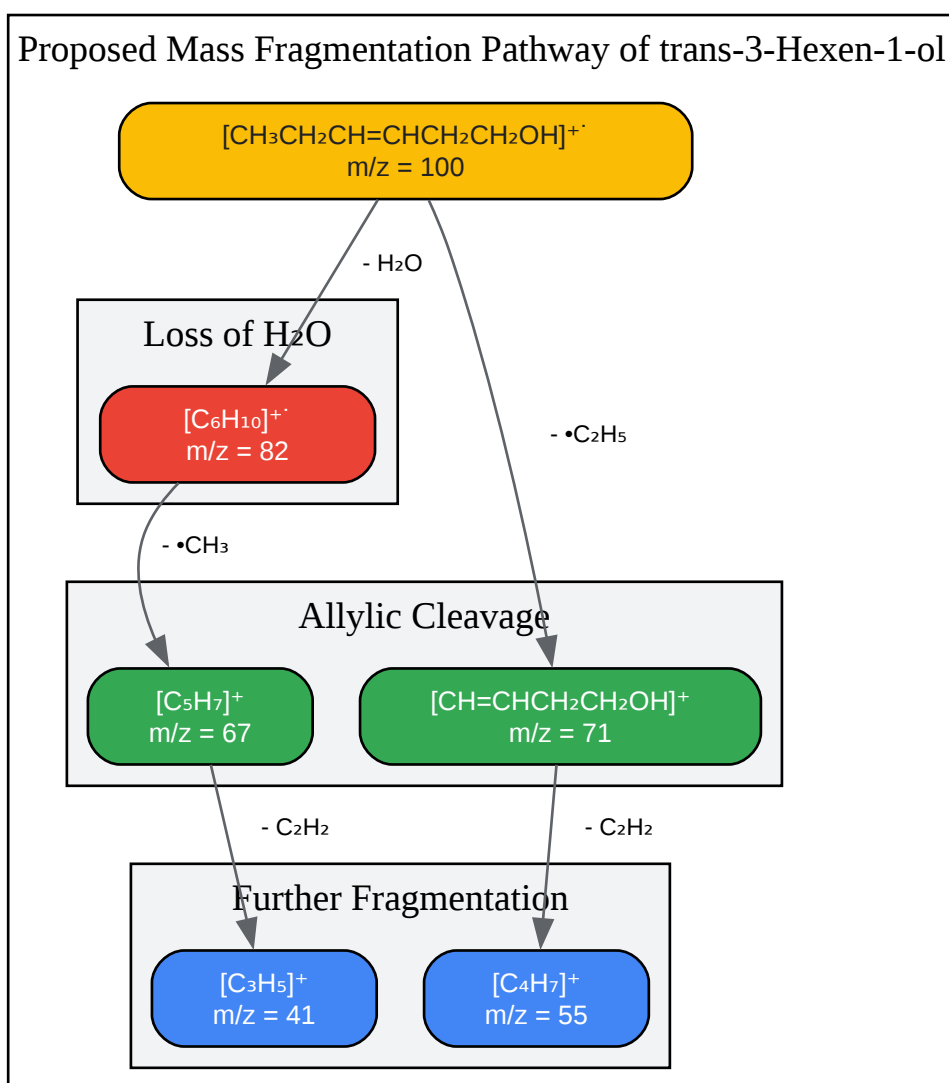
Table 4: Key Mass Spectral Data for **trans-3-Hexen-1-ol**

m/z	Relative Intensity (%)	Possible Fragment
100	~5	$[M]^+$ (Molecular Ion)
82	~20	$[M - H_2O]^+$
71	~30	$[M - C_2H_5]^+$
67	~100	$[C_5H_7]^+$
55	~75	$[C_4H_7]^+$
41	~80	$[C_3H_5]^+$ (Allyl cation)

Data compiled from the NIST Chemistry WebBook.[\[1\]](#)

The electron ionization (EI) mass spectrum of **trans-3-Hexen-1-ol** shows a molecular ion peak ($[M]^+$) at $m/z = 100$, confirming the molecular weight. The fragmentation pattern is consistent with that of an unsaturated alcohol.

- Loss of Water (m/z 82): A common fragmentation pathway for alcohols is the loss of a water molecule (18 Da), leading to the peak at m/z 82.[\[10\]](#)[\[11\]](#)
- Alpha-Cleavage: Cleavage of the bond alpha to the oxygen atom is a characteristic fragmentation for alcohols. However, in this case, the more prominent fragmentation pathways are related to the double bond.
- Allylic Cleavage: The most significant fragmentation pathway for alkenes is cleavage at the allylic position, which leads to the formation of a stable resonance-stabilized allylic cation. [\[12\]](#) Cleavage of the C4-C5 bond results in the formation of the base peak at m/z 67.
- Other Fragments: The peaks at m/z 71, 55, and 41 correspond to further fragmentation of the molecule, including the loss of an ethyl radical and the formation of smaller allylic and alkyl cations.



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Sources

- 1. 3-Hexen-1-ol, (E)- [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 2. trans-3-Hexen-1-ol trans-3-Hexenol [\[sigmaaldrich.com\]](http://sigmaaldrich.com)

- [3. NCBI - WWW Error Blocked Diagnostic \[misuse.ncbi.nlm.nih.gov\]](#)
- [4. Coupling in Cis/Trans Alkenes | OpenOChem Learn \[learn.openochem.org\]](#)
- [5. The Duke NMR Center Coupling constants \[sites.duke.edu\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [8. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [9. bpb-us-w2.wpmucdn.com \[bpb-us-w2.wpmucdn.com\]](#)
- [10. Mass Spectrometry of Alcohols - Chemistry Steps \[chemistrysteps.com\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
- [12. jove.com \[jove.com\]](#)
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